

In-depth Technical Guide: 2-(methylamino)-N-propylacetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(methylamino)-N-propylacetamide

Cat. No.: B2394039

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Executive Summary

This document provides a comprehensive overview of the available scientific literature regarding the mechanism of action of the chemical compound **2-(methylamino)-N-propylacetamide**. Despite a thorough search of chemical databases and scientific repositories, there is a notable absence of published research detailing the biological activity and pharmacological profile of this specific molecule. This guide will outline the known chemical properties of **2-(methylamino)-N-propylacetamide** and highlight the current knowledge gap regarding its mechanism of action.

Chemical Identity and Properties

2-(methylamino)-N-propylacetamide is a small molecule with the chemical formula $C_6H_{14}N_2O$.^{[1][2]} It is also known by its IUPAC name, **2-(methylamino)-N-propylacetamide**, and is cataloged under CAS number 901273-19-6 for the free base and 1049764-41-1 for its hydrochloride salt.^{[1][3]} The compound has a molecular weight of approximately 130.19 g/mol .^{[1][2]}

Table 1: Physicochemical Properties of **2-(methylamino)-N-propylacetamide**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₄ N ₂ O	[1][2]
Molecular Weight	130.19 g/mol	[1][2]
CAS Number (Free Base)	901273-19-6	[1]
CAS Number (HCl Salt)	1049764-41-1	[3]
IUPAC Name	2-(methylamino)-N-propylacetamide	[2][3]

Mechanism of Action: Current State of Research

A comprehensive search of scientific literature and patent databases reveals a significant lack of information on the mechanism of action of **2-(methylamino)-N-propylacetamide**. No published studies were identified that describe its biological targets, signaling pathways, or pharmacological effects. The PubChem database entry for this compound also indicates that there is no available literature data.[4]

Due to the absence of experimental data, it is not possible to provide an in-depth technical guide on its core mechanism of action, including quantitative data, experimental protocols, or signaling pathway diagrams as requested. The compound is listed by several chemical suppliers, indicating its availability for research purposes.[1][3][5]

Future Research Directions

The lack of data on the biological activity of **2-(methylamino)-N-propylacetamide** presents an open field for investigation. Future research efforts could focus on the following areas:

- **High-Throughput Screening:** Screening the compound against a broad range of biological targets (e.g., receptors, enzymes, ion channels) to identify potential interactions.
- **Phenotypic Screening:** Assessing the effects of the compound in various cell-based assays to identify any interesting cellular phenotypes, which could then be used to deconvolve the mechanism of action.

- Structural Analogy: Investigating the biological activities of structurally similar compounds to predict potential targets for **2-(methylamino)-N-propylacetamide**.

Conclusion

While the chemical identity of **2-(methylamino)-N-propylacetamide** is well-defined, its biological mechanism of action remains uncharacterized in the public domain. This presents a clear knowledge gap and an opportunity for novel research in the fields of pharmacology and drug discovery. Without any foundational studies on its biological effects, a detailed technical guide on its mechanism of action cannot be constructed at this time. Further experimental investigation is required to elucidate the pharmacological properties of this compound.

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